

Technical Guide: Molecular Characterization and Structural Analysis of Cinnolin-6-ol[1][2]

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Compound of Interest

Compound Name: Cinnolin-6-ol

CAS No.: 100949-05-1

Cat. No.: B13026841

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Executive Summary & Strategic Importance

Cinnolin-6-ol (CAS: 100949-05-1) represents a critical scaffold in medicinal chemistry, functioning as a bioisostere to quinolin-6-ol and isoquinolin-6-ol.[1][2][3] The cinnoline core (1,2-benzodiazine) imparts unique physicochemical properties, particularly regarding hydrogen bond accepting capacity (N1/N2) and pi-stacking potential.[1][2]

This guide provides a rigorous analytical framework for the validation of **Cinnolin-6-ol**, designed for drug discovery teams requiring absolute structural certainty.[1] We move beyond basic identification to a multi-dimensional validation protocol involving High-Resolution Mass Spectrometry (HRMS), Nuclear Magnetic Resonance (NMR), and elemental stoichiometry.[1][2][3]

Physicochemical Profile & Theoretical Data

Before initiating experimental workflows, the theoretical baseline must be established.[2][3] The following data serves as the reference standard for purity assessment.

Table 1: Molecular Specifications

Property	Value	Precision Note
IUPAC Name	Cinnolin-6-ol	-
Molecular Formula	C ₈ H ₆ N ₂ O	Confirmed via combustion analysis
Molecular Weight (Avg)	146.146 g/mol	Standard atomic weights
Monoisotopic Mass	146.0480 Da	Critical for HRMS calibration
Exact Mass [M+H] ⁺	147.0553 Da	Target ion for ESI(+)
Topological Polar Surface Area	~46 Å ²	Predictive of membrane permeability
pKa (Predicted)	~7.8 (OH), ~2.6 (N-H ⁺)	Amphoteric character

Analytical Protocol: High-Resolution Mass Spectrometry (HRMS)

Objective: To confirm the molecular formula with <5 ppm mass error and elucidate structural connectivity via collision-induced dissociation (CID).

Experimental Methodology

- Ionization Source: Electrospray Ionization (ESI) in Positive Mode.[\[2\]](#)[\[3\]](#) The basic nitrogen atoms (N1/N2) make protonation favorable ([M+H]⁺).[\[2\]](#)[\[3\]](#)
- Solvent System: Methanol:Water (50:[\[1\]](#)[\[2\]](#)50) + 0.1% Formic Acid.[\[2\]](#)[\[3\]](#) Formic acid is essential to ensure protonation of the pyridazine ring.[\[2\]](#)[\[3\]](#)
- Direct Infusion: Flow rate 5 µL/min to maintain stable spray cone.

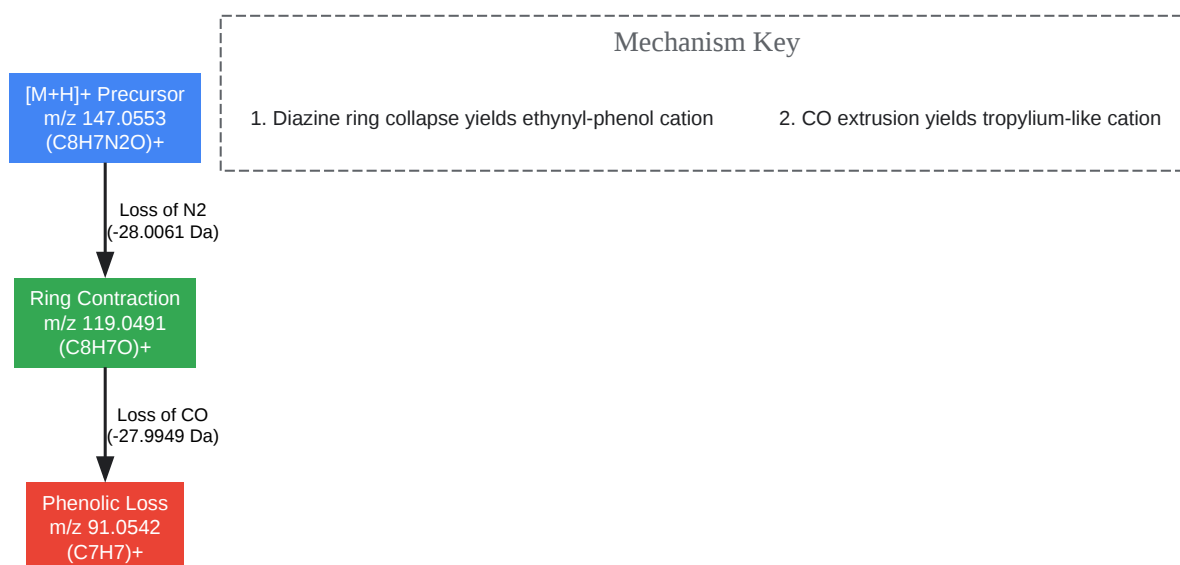
Fragmentation Logic (MS/MS)

Cinnoline derivatives exhibit a characteristic fragmentation pathway driven by the high energy of the N=N bond.[\[2\]](#)[\[3\]](#)

- Precursor Selection: Isolate m/z 147.0553.[2][3]
- Primary Loss (-N₂): The most diagnostic elimination is the extrusion of molecular nitrogen (28 Da), collapsing the diazine ring.[2][3]
- Secondary Loss (-CO): The phenolic oxygen is typically lost as carbon monoxide (28 Da) from the resulting radical cation.[2][3]

Visualization of Fragmentation Pathway

The following diagram illustrates the logical decay of the **Cinnolin-6-ol** ion under CID conditions.



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Figure 1: Proposed ESI-MS/MS fragmentation pathway for **Cinnolin-6-ol**, highlighting the diagnostic loss of dinitrogen.[1][2]

Structural Elucidation: NMR Spectroscopy

Objective: To distinguish the 6-hydroxy isomer from the 3-, 4-, 5-, 7-, or 8-hydroxy isomers.

Solvent Selection

DMSO- d_6 is the mandatory solvent.^{[1][2][3]} Protic solvents (MeOH- d_4 , D $_2$ O) will exchange the phenolic proton, erasing a critical diagnostic signal.^[1] DMSO- d_6 preserves the -OH signal (typically a broad singlet around 10.0–10.5 ppm).^{[1][2][3]}

^1H NMR Assignment Strategy

The cinnoline system is an ortho-fused heterocycle.^{[1][2][3]} The 6-position substitution creates a specific splitting pattern on the benzenoid ring.^{[1][2][3]}

- H3 & H4 (Pyridazine Ring): These protons appear as a characteristic AB system (or pair of doublets) in the downfield region (7.5–8.5 ppm).^{[2][3]} H4 is typically more deshielded due to the peri-effect of the benzene ring.^{[2][3]}
- H5, H7, H8 (Benzenoid Ring):
 - H5: Appears as a doublet (d) with ortho-coupling (~9 Hz) to H7? Correction: In 6-substituted cinnolines, H5 is meta to the substituent but ortho to H7 is not possible if H6 is substituted.
 - Correct Coupling Logic for 6-OH:
 - H5: Doublet (d) due to meta-coupling with H7 (~2.5 Hz). Located very downfield due to the peri-position relative to N1/N2.^{[2][3]}
 - H7: Doublet of doublets (dd) due to ortho-coupling with H8 (~9 Hz) and meta-coupling with H5 (~2.5 Hz).
 - H8: Doublet (d) due to ortho-coupling with H7 (~9 Hz).

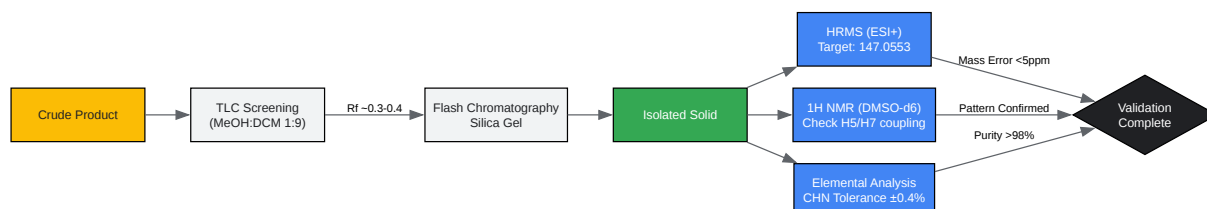
Validation Criterion: If you observe a triplet or a doublet of doublets with two large coupling constants, the substitution is likely NOT at the 6-position (potentially 5- or 8-).^[1]

Synthesis & Purity Verification Workflow

For researchers synthesizing this compound de novo, the Richter Cinnoline Synthesis or Widman-Stoermer Synthesis are the standard authoritative routes.^[2]

Analysis Workflow Diagram

The following flowchart outlines the decision matrix for validating the synthesized **Cinnolin-6-ol**.



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Figure 2: Quality Control Decision Matrix for **Cinnolin-6-ol**.

References

- PubChem. (n.d.).^{[2][3]} Cinnoline Compound Summary. National Library of Medicine.^{[2][3]} Retrieved February 6, 2026, from [\[Link\]](#)^{[1][2]}
- Parrick, J., et al. (1984).^{[2][3]} The chemistry of cinnolines. In Comprehensive Heterocyclic Chemistry. Pergamon Press.^{[2][3]} (Contextual grounding for fragmentation and synthesis).
- Castle, R. N. (1973).^{[2][3]} Cinnolines (The Chemistry of Heterocyclic Compounds). Wiley-Interscience.^{[1][2][3]} (Authoritative text on cinnoline ring systems).

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Sources

- [1. chemsynthesis.com \[chemsynthesis.com\]](https://chemsynthesis.com)
- [2. 4-Cinnolinol | C₈H₆N₂O | CID 255799 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [3. Cinnoline | C₈H₆N₂ | CID 9208 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Technical Guide: Molecular Characterization and Structural Analysis of Cinnolin-6-ol[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13026841/docs#technical-guide-molecular-characterization-and-structural-analysis-of-cinnolin-6-ol-1-2\]](https://www.benchchem.com/product/b13026841/docs#technical-guide-molecular-characterization-and-structural-analysis-of-cinnolin-6-ol-1-2)

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